

# Safe Disposal of 3-Methyl-N-methylbenzylamine: A Procedural Guide

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## Compound of Interest

Compound Name: 3-Methyl-N-methylbenzylamine

Cat. No.: B1314595

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For laboratory personnel engaged in research and development, the proper disposal of chemical waste is paramount to ensuring a safe and compliant operational environment. This document provides detailed, step-by-step guidance for the safe disposal of **3-Methyl-N-methylbenzylamine**, aligning with industry best practices and regulatory standards.

## I. Essential Safety & Handling Information

Prior to handling **3-Methyl-N-methylbenzylamine**, it is crucial to be aware of its inherent hazards. This chemical is corrosive and can cause serious eye damage[1][2]. It is also classified as a combustible liquid[1]. Adherence to appropriate personal protective equipment (PPE) protocols is mandatory.

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of inadequate ventilation or potential for aerosol generation, use an appropriate respirator with an organic vapor cartridge[1].

## II. Quantitative Data Summary

The following table summarizes key quantitative data for **3-Methyl-N-methylbenzylamine**, essential for its safe handling and disposal.

| Property         | Value                      | Source |
|------------------|----------------------------|--------|
| Molecular Weight | 135.21 g/mol               | [1][2] |
| Boiling Point    | 206 °C (lit.)              | [3]    |
| Flash Point      | 78.9 °C - closed cup       | [1]    |
| Density          | 0.900 g/mL at 25 °C (lit.) | [1]    |
| Vapor Pressure   | 0.329 mmHg at 25 °C        | [3]    |

### III. Step-by-Step Disposal Protocol

The proper disposal of **3-Methyl-N-methylbenzylamine** must be conducted in a manner that neutralizes risks and complies with all applicable regulations.

#### 1. Waste Collection:

- Collect all waste containing **3-Methyl-N-methylbenzylamine** in a designated, properly labeled, and sealed container.
- The container must be made of a material compatible with the chemical.
- The label should clearly state "Hazardous Waste" and "**3-Methyl-N-methylbenzylamine**".

#### 2. Spill Management:

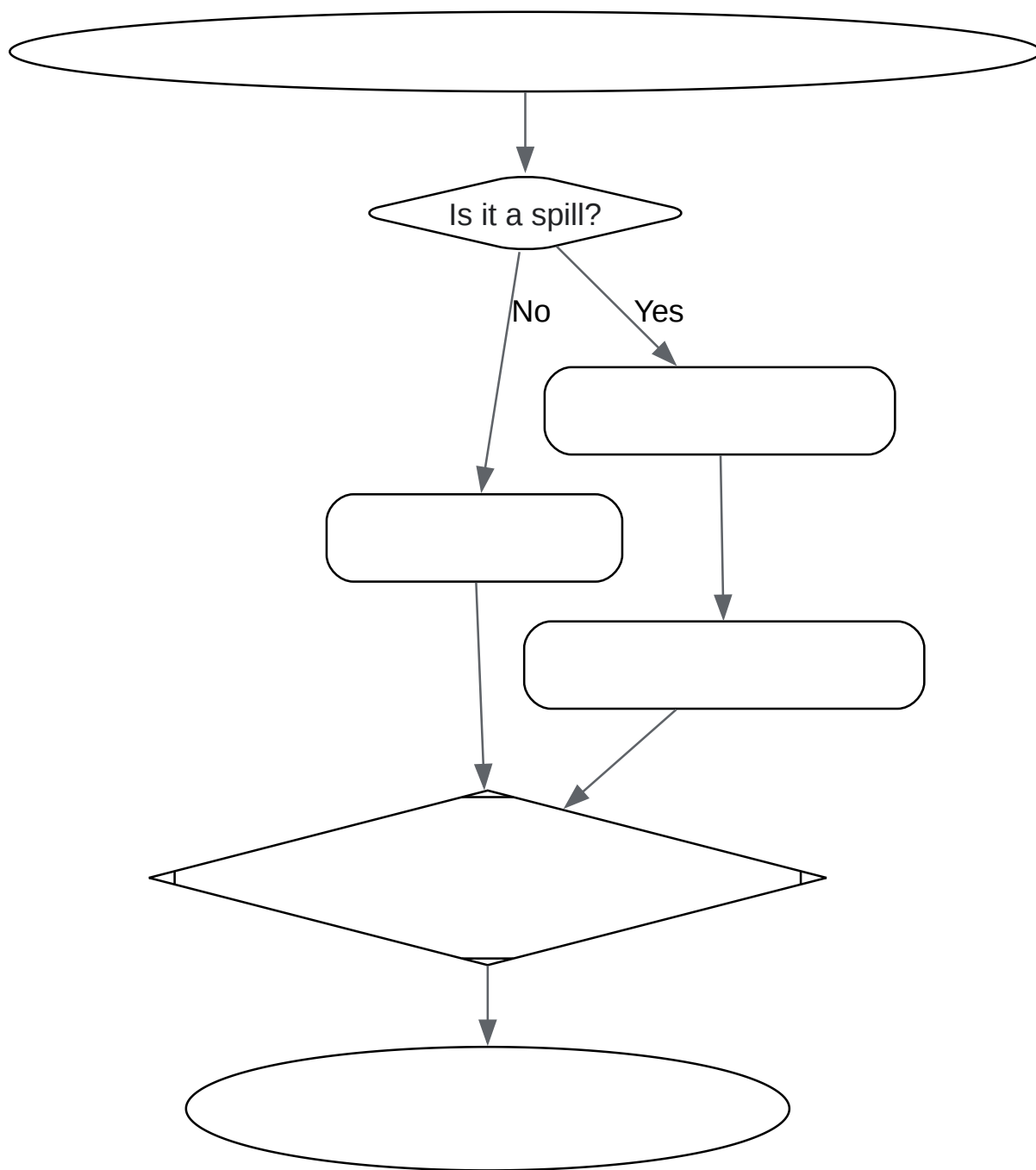
- In the event of a spill, immediately evacuate non-essential personnel from the area.
- Remove all sources of ignition[4][5].
- Wearing the appropriate PPE, contain the spill using an inert absorbent material such as sand, silica gel, or a universal binder[4][5].
- Carefully collect the absorbed material and place it into a sealed container for hazardous waste disposal[4].
- Clean the spill area thoroughly with a suitable solvent, and collect the cleaning materials as hazardous waste.

#### 3. Final Disposal:

- Do not dispose of **3-Methyl-N-methylbenzylamine** down the drain[5][6].
- The collected waste must be disposed of through an approved hazardous waste disposal facility[3][4][7].
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal in accordance with local, state, and federal regulations.

## IV. Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **3-Methyl-N-methylbenzylamine**.



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